

# VU0361737: A Promising mGluR4 Positive Allosteric Modulator for Neurodegenerative Disorders

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## Compound of Interest

Compound Name: VU0361737

Cat. No.: B611733

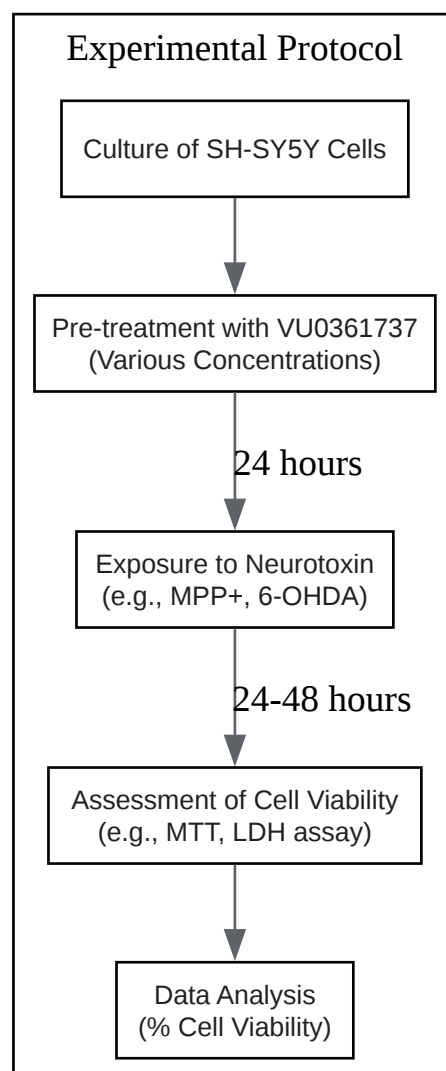
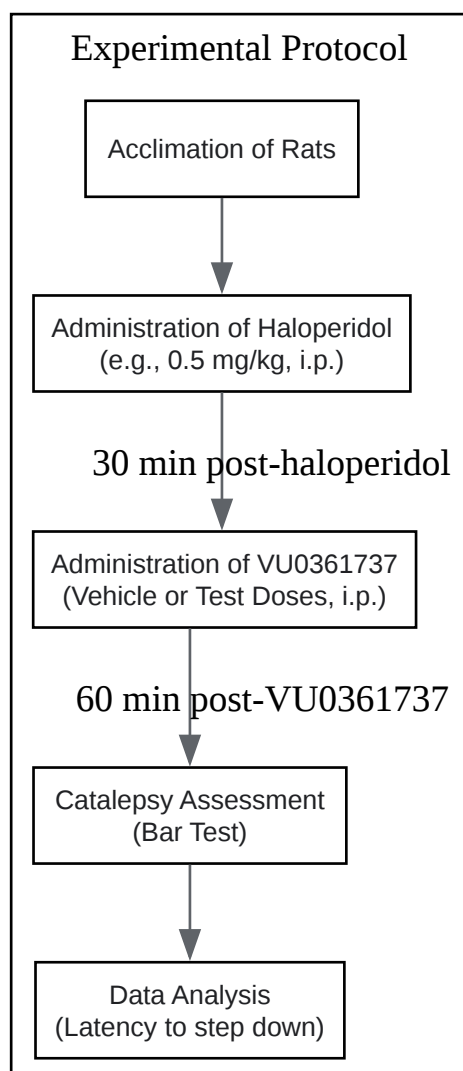
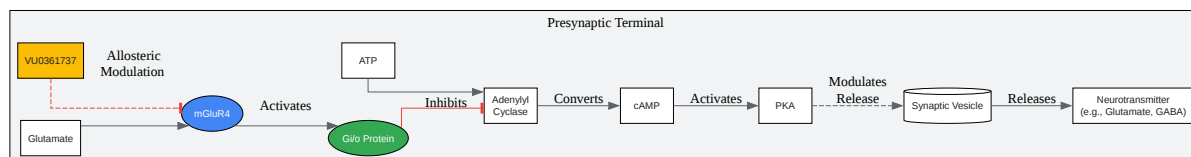
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## An In-Depth Technical Guide on the Therapeutic Potential of VU0361737

**VU0361737**, also known as ML-128, is a potent, selective, and centrally nervous system (CNS) penetrant positive allosteric modulator (PAM) of the metabotropic glutamate receptor 4 (mGluR4). This document provides a comprehensive overview of the preclinical data supporting the potential therapeutic applications of **VU0361737**, with a primary focus on its development for neurodegenerative disorders, particularly Parkinson's disease.

## Mechanism of Action: Potentiating mGluR4 Signaling

**VU0361737** exerts its effects by binding to an allosteric site on the mGluR4, a Class C G protein-coupled receptor (GPCR). This binding potentiates the receptor's response to the endogenous ligand, glutamate. mGluR4 is predominantly expressed on presynaptic terminals in key brain regions, including the basal ganglia. Its activation leads to the inhibition of adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) levels and a subsequent reduction in neurotransmitter release. By enhancing the natural, physiological signaling of mGluR4, **VU0361737** offers a nuanced approach to modulating glutamatergic transmission, which is often dysregulated in neurodegenerative diseases.



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- To cite this document: BenchChem. [VU0361737: A Promising mGluR4 Positive Allosteric Modulator for Neurodegenerative Disorders]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b611733#potential-therapeutic-applications-of-vu0361737>]

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